

Technical Support Center: Handling Sodium Hydroxide in Glass Burettes

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Compound of Interest

Compound Name: Sodium hydroxide

Cat. No.: B104188

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper use and maintenance of glass burettes with **sodium hydroxide** (NaOH) solutions to minimize etching and ensure experimental accuracy.

Frequently Asked Questions (FAQs)

Q1: Why does my glass burette become cloudy or etched after using it with **sodium hydroxide**?

A1: **Sodium hydroxide** reacts with the silica in the glass to form sodium silicate.^[1] This chemical reaction, known as etching, gradually dissolves the glass surface, leading to a cloudy appearance and compromising the volumetric accuracy of the burette.^[1]

Q2: Can the etching of a glass burette by **sodium hydroxide** affect my experimental results?

A2: Yes. The etching process alters the internal dimensions of the burette, which can lead to inaccuracies in volume measurements.^[1] Furthermore, the reaction can cause glass stopcocks to "freeze" or seize due to the formation of sodium silicate, rendering the burette unusable.^[1]

Q3: How can I prevent or minimize the etching of my glass burette when working with **sodium hydroxide**?

A3: To minimize etching, it is crucial to thoroughly clean the burette immediately after use to remove all traces of the NaOH solution.^[1] Rinsing with deionized water followed by a final rinse

with a small amount of the next solution to be used (conditioning) is a standard practice.[2][3][4] For burettes with glass stopcocks, using a Teflon sleeve can help prevent freezing. Modern burettes often come with PTFE (Teflon) stopcocks, which are resistant to this issue.

Q4: Are there alternative types of burettes that are more resistant to **sodium hydroxide**?

A4: Yes, burettes made from borosilicate glass (e.g., Pyrex, Kimax) are more chemically resistant than those made from soda-lime glass.[5] However, even borosilicate glass will be attacked by hot, concentrated hydroxide solutions.[5] For applications involving frequent use of strong bases, consider using burettes made of plastic materials with high chemical resistance to NaOH, such as Polypropylene (PP) or Polytetrafluoroethylene (PTFE).

Q5: What is the effect of **sodium hydroxide** concentration and temperature on the rate of glass etching?

A5: The rate of etching increases with both higher concentrations of **sodium hydroxide** and higher temperatures.[6] Hot and concentrated alkali solutions will corrode glass-lined equipment more rapidly.[7]

Quantitative Data: Alkali Attack on Borosilicate Glass

The following table summarizes the effect of various factors on the etching of borosilicate glass by alkaline solutions. This data is compiled from product information for Schott DURAN® glass.

Parameter	Condition	Effect on Etching
pH	Exposure time: 3 hours	The thickness of the attacked layer increases with increasing pH.
Temperature	c(NaOH) = 1 mol/l, Exposure time: 1 hour	The rate of alkali attack increases significantly with rising temperatures.
Time	c(NaOH) = 1 mol/l at 100 °C	To remove a layer of approximately 1 µm, an exposure of about 40 minutes is required. [6]

Note: The density of typical borosilicate glass is 2.23 g/cm³ (at 25 °C). An attacked thickness of 1.00 µm corresponds to a weight loss of 22.3 mg/100 cm².[\[6\]](#)

Experimental Protocols

Protocol 1: Immediate Cleaning of a Glass Burette After Use with Sodium Hydroxide

Objective: To prevent the etching and potential seizing of a glass burette by promptly and thoroughly removing **sodium hydroxide** solution after use.

Materials:

- Used glass burette
- Detergent solution for laboratory glassware
- Burette brush
- Tap water
- Deionized water
- Waste container

Procedure:

- **Initial Rinse:** Immediately after the final reading is taken, drain the remaining **sodium hydroxide** solution from the burette into a designated waste container.
- **Tap Water Rinse:** Rinse the burette thoroughly with tap water. Allow the water to run through the burette tip.
- **Detergent Wash:** Fill the burette with a laboratory detergent solution. Use a long-stem burette brush to gently scrub the interior walls.^[8] Drain the detergent solution through the stopcock.
- **Thorough Tap Water Rinse:** Rinse the burette and stopcock copiously with tap water to remove all traces of detergent.
- **Deionized Water Rinse:** Perform a final rinse with deionized water to remove any remaining ions from the tap water.^[8]
- **Drying:** Allow the burette to air dry in a vertical position with the stopcock open.^[8]

Protocol 2: Conditioning a Glass Burette for Titration with Sodium Hydroxide

Objective: To ensure that the concentration of the **sodium hydroxide** titrant is not altered by residual water in the burette.

Materials:

- Clean glass burette
- **Sodium hydroxide** solution for titration
- Small beaker
- Waste container

Procedure:

- Ensure Cleanliness: Start with a burette that has been cleaned according to Protocol 1 and is dry or has been rinsed with deionized water.
- Initial Rinse with Titrant: Close the stopcock and add approximately 5-10 mL of the **sodium hydroxide** solution that will be used for the titration into the burette.
- Coat the Interior: Tilt the burette horizontally and rotate it to ensure the entire inner surface is coated with the NaOH solution.[4]
- Drain Through Tip: Return the burette to a vertical position and open the stopcock to drain the rinsing solution through the tip into a waste container.[4] This step also ensures that the burette tip is filled with the titrant.
- Repeat: Repeat the rinsing process (steps 2-4) at least two more times to ensure any residual water is removed.
- Fill for Titration: The burette is now conditioned and ready to be filled with the **sodium hydroxide** solution for the titration.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for addressing and preventing burette etching.

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References

- 1. quora.com [quora.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. scribd.com [scribd.com]
- 4. youtube.com [youtube.com]
- 5. scs.illinois.edu [scs.illinois.edu]
- 6. experimental chemistry - Concentration of NaOH to dissolve glass - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 7. ddpsinc.com [ddpsinc.com]
- 8. How to Clean and Maintain Your Chemistry Burette - Glassment [glassment.com]
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